

Spectroscopic Cross-Referencing Guide: 4-Morpholinocyclohexanone and Structurally Similar Compounds

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Compound of Interest

Compound Name: 4-Morpholinocyclohexanone

CAS No.: 139025-93-7

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectroscopic data for **4-Morpholinocyclohexanone** and its structurally related analogs. Due to the limited availability of public experimental spectral data for **4-Morpholinocyclohexanone**, this document focuses on cross-referencing with readily available data for cyclohexanone, morpholine, N-methylcyclohexylamine, and piperidinocyclohexane. This comparative approach allows for the inference of spectroscopic characteristics of the target compound based on the spectral features of its constituent and related structures.

Data Presentation

The following tables summarize the key spectroscopic data for the analogous compounds. These tables are designed to facilitate a quick comparison of the expected spectral features.

Table 1: Infrared (IR) Spectroscopy Data

Compound	Key Absorptions (cm ⁻¹)	Functional Group Assignment
Cyclohexanone	~1715 (strong)	C=O (Ketone) stretch[1]
~2940, ~2860	C-H (alkane) stretch	
Morpholine	~3330 (broad)	N-H stretch
~1115	C-O-C stretch	
N-Methylcyclohexylamine	~3300 (weak)	N-H stretch
~2925, ~2850	C-H (alkane) stretch	
Piperidinocyclohexane	~2920, ~2850	C-H (alkane) stretch

Table 2: ¹H Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Compound	Chemical Shift (δ , ppm)	Multiplicity	Assignment
Cyclohexanone	~2.3	m	-CH ₂ - adjacent to C=O
~1.8	m	-CH ₂ -	
~1.7	m	-CH ₂ -	
Morpholine	~3.67	t	-CH ₂ -O-
~2.86	t	-CH ₂ -N-	
~1.8 (broad s)	s	N-H	
N-Methylcyclohexylamine	~2.42	s	N-CH ₃
~2.3-2.5	m	-CH-N-	
~1.0-1.9	m	Cyclohexyl -CH ₂ -	
Piperidinocyclohexane	~2.3-2.5	m	-CH-N- & Piperidine α -CH ₂
~1.2-1.8	m	Cyclohexyl & Piperidine -CH ₂ -	

Table 3: ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy Data

Compound	Chemical Shift (δ , ppm)	Assignment
Cyclohexanone	~211	C=O
~42	-CH ₂ - adjacent to C=O	
~27	-CH ₂ -	
~25	-CH ₂ -	
Morpholine	~67	-CH ₂ -O-[2]
~46	-CH ₂ -N-[2]	
N-Methylcyclohexylamine	~58	-CH-N-
~34	N-CH ₃	
~32, 26, 25	Cyclohexyl -CH ₂ -	
Piperidinocyclohexane	~60-65	-CH-N-
~50-55	Piperidine α -C	
~25-35	Cyclohexyl & Piperidine -CH ₂ -	

Table 4: Mass Spectrometry (MS) Data

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z)
Cyclohexanone	98	83, 70, 55, 42
Morpholine	87	57, 42, 30[3]
N-Methylcyclohexylamine	113	98, 84, 71, 58[4]
Piperidinocyclohexane	167	166, 98, 84

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques cited in this guide.

1. Infrared (IR) Spectroscopy

- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is typically used.
- Sample Preparation:
 - Liquids: A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr).
 - Solids: The solid sample is finely ground with KBr powder and pressed into a thin pellet. Alternatively, a Nujol mull can be prepared by grinding the solid with a few drops of Nujol (mineral oil) and placing the paste between salt plates.
- Data Acquisition: The spectrum is recorded over the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum of the empty sample holder (or solvent) is recorded and subtracted from the sample spectrum.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Instrumentation: A high-field NMR spectrometer (e.g., 300, 400, or 500 MHz) is used.
- Sample Preparation: Approximately 5-10 mg of the sample is dissolved in about 0.5-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6 , D_2O) in an NMR tube. A small amount of a reference standard, such as tetramethylsilane (TMS), is often added.
- Data Acquisition:
 - ^1H NMR: The spectrum is acquired with a sufficient number of scans to obtain a good signal-to-noise ratio.
 - ^{13}C NMR: Due to the low natural abundance of ^{13}C , a larger number of scans and/or a more concentrated sample is typically required. Proton decoupling is commonly used to simplify the spectrum and improve sensitivity.

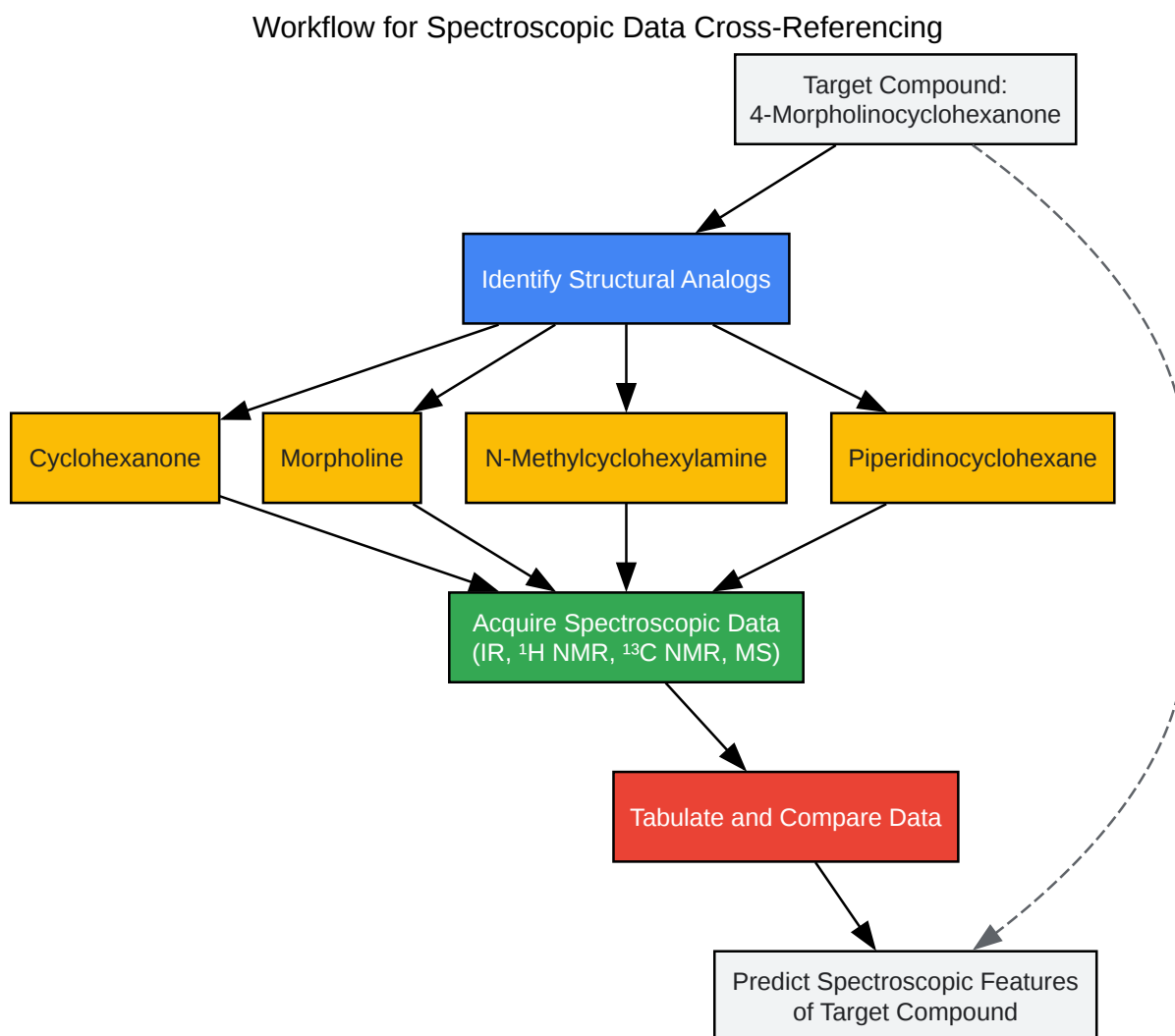
3. Mass Spectrometry (MS)

- Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) or liquid chromatograph (LC-MS), is used.

- **Ionization Method:** Electron Ionization (EI) is a common technique for volatile organic compounds. In EI, the sample is bombarded with a high-energy electron beam, causing ionization and fragmentation.
- **Data Acquisition:** The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z). The detector records the abundance of each ion, generating a mass spectrum.

Logical Workflow for Spectroscopic Comparison

The following diagram illustrates the logical workflow for cross-referencing the spectroscopic data of **4-Morpholinocyclohexanone** with its structural analogs.



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Caption: Logical workflow for comparing **4-Morpholinocyclohexanone** with its analogs.

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